

An In-depth Technical Guide to the Physicochemical Properties of Boc-(R)- β -methylalanine

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Compound of Interest

	(R)-3-((tert-
Compound Name:	butoxycarbonyl)amino)-2-
	methylpropanoic acid

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This technical guide provides a comprehensive overview of the core physicochemical properties of N-tert-butoxycarbonyl-(R)-3-aminobutanoic acid, a chiral non-proteinogenic β -amino acid derivative of significant interest in medicinal chemistry and peptide research. This document details its structural and physical characteristics, experimental protocols for their determination, and its relevance in the field of drug development.

Core Physicochemical Properties

Boc-(R)- β -methylalanine, systematically named (R)-3-((tert-butoxycarbonyl)amino)butanoic acid and also known as Boc-D- β -homoalanine, is a white to off-white powder.^[1] Its fundamental physicochemical properties are summarized in the tables below.

Identification and Structural Data

Identifier	Value
Systematic Name	(3R)-3-[(2-methylpropan-2-yl)oxycarbonylamino]butanoic acid[1]
Common Names	Boc-(R)- β -methylalanine, (R)-3-((tert-butoxycarbonyl)amino)butanoic acid, Boc-D- β -homoalanine, (R)-N-BOC-3-AMINOBUTYRIC ACID[1]
CAS Number	159991-23-8[1]
Molecular Formula	C ₉ H ₁₇ NO ₄ [1]
Molecular Weight	203.24 g/mol [1]
Canonical SMILES	C--INVALID-LINK--NC(=O)OC(C)(C)C[2]
InChI Key	PYNDHEONPQYIAN-ZCFIWIBFSA-N[1]

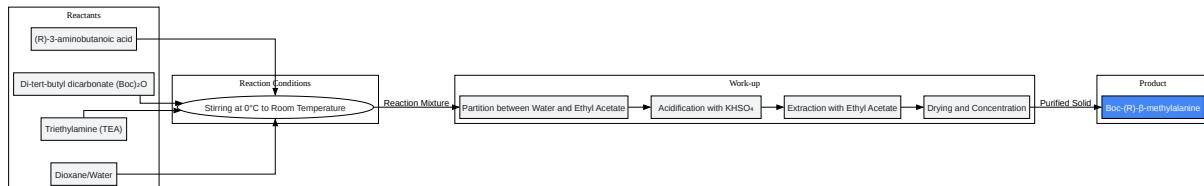
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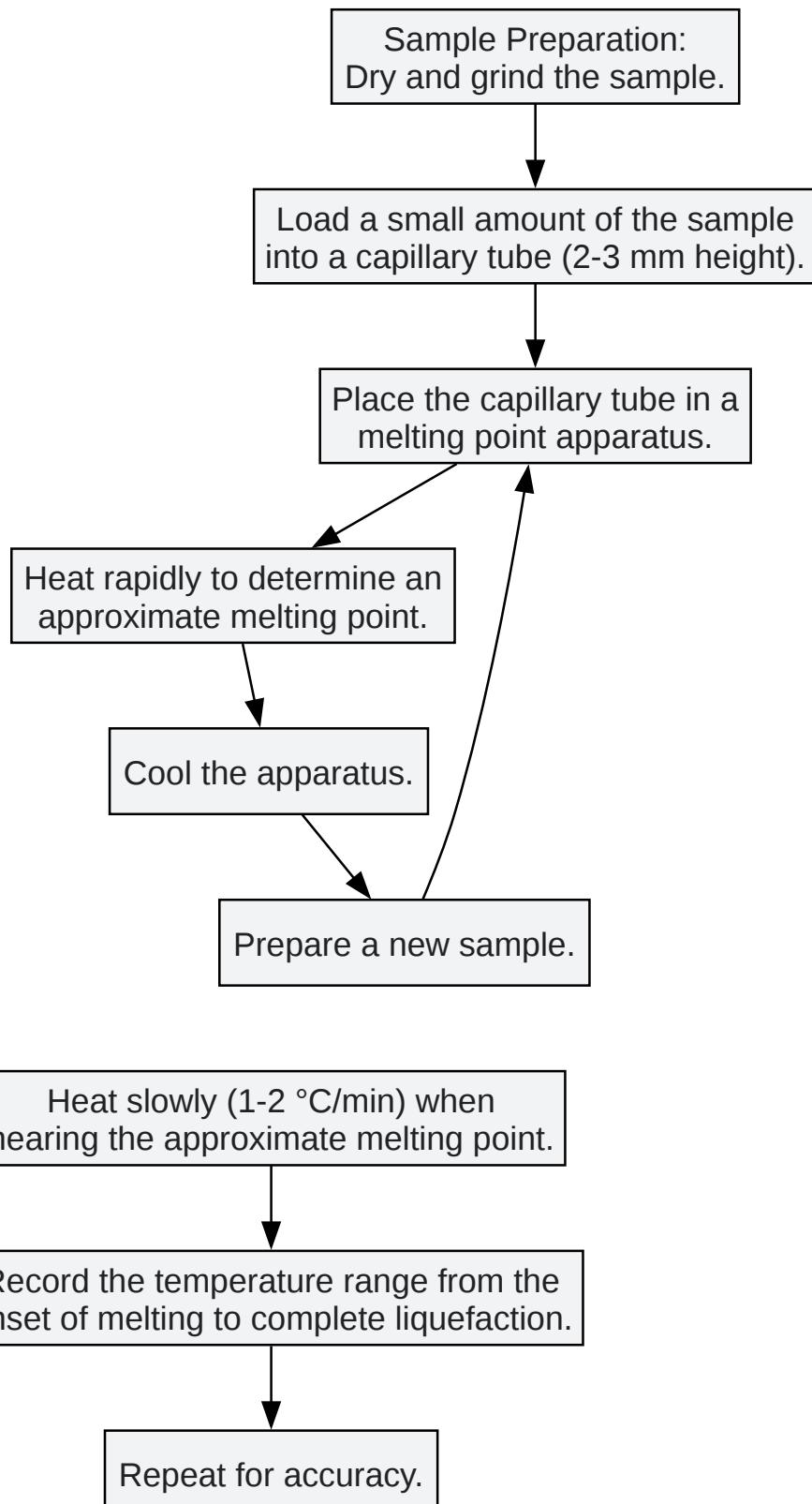
Property	Value
Appearance	Off-white powder[1]
Melting Point	104-107 °C[1][3]
Boiling Point	339.5 ± 25.0 °C (Predicted)[1][3]
Density	1.101 ± 0.060 g/cm ³ (Predicted)[1]
Solubility	Information on specific solubility values in various solvents is not readily available. General solubility is expected in polar organic solvents.
Optical Rotation	A specific value for optical rotation is not consistently reported in the literature. It is expected to be optically active due to the chiral center.
Storage	Store at 2-8 °C in a dry, sealed container[1][3]

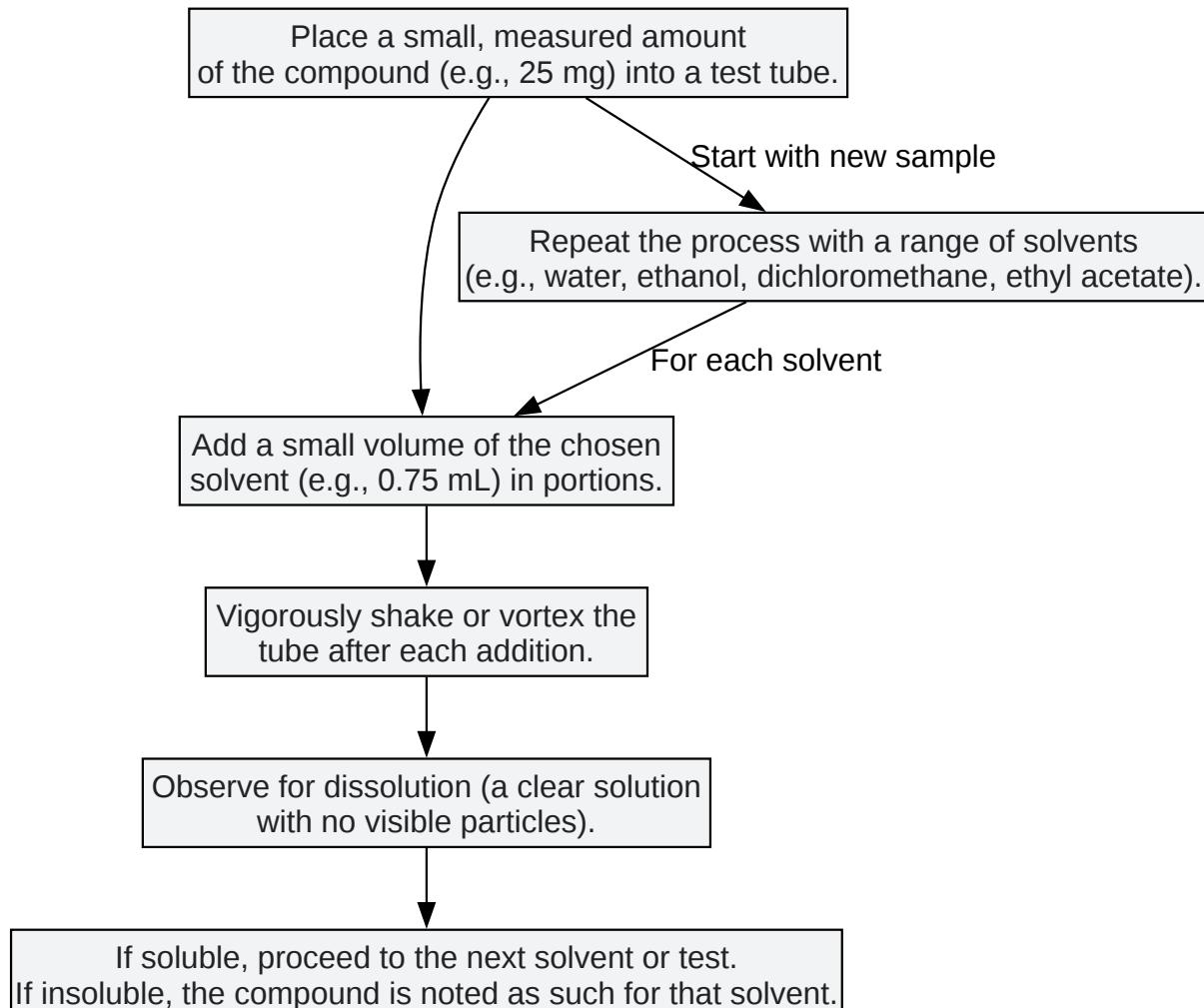
Synthesis of Boc-(R)- β -methylalanine

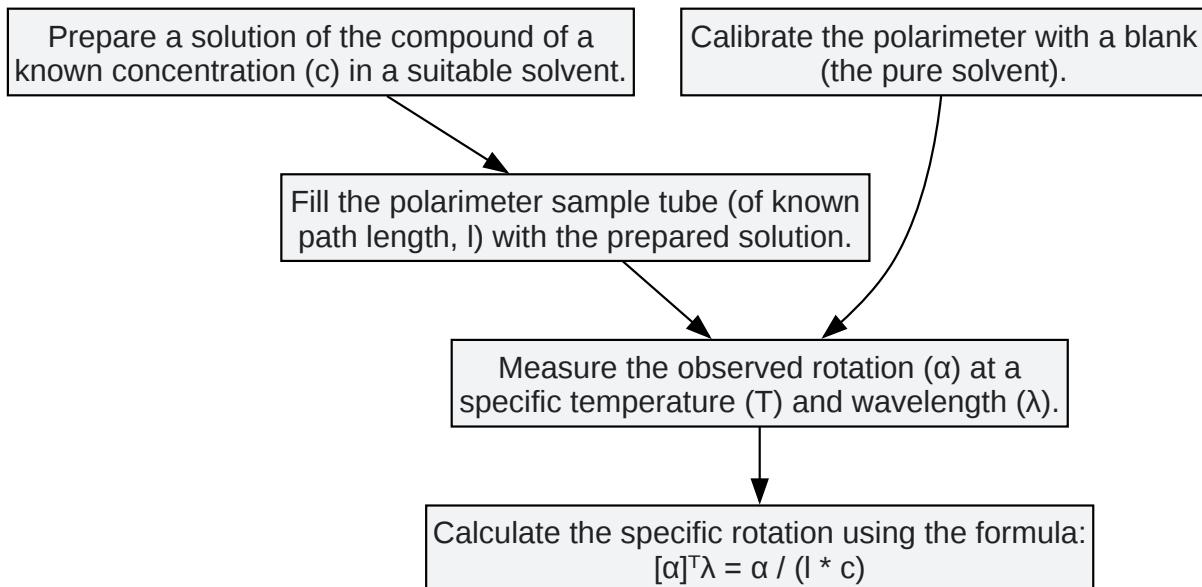
A common method for the synthesis of Boc-(R)- β -methylalanine involves the protection of the amino group of (R)-3-aminobutanoic acid using di-tert-butyl dicarbonate (Boc anhydride) under basic conditions.

A general synthetic scheme is as follows: (R)-3-aminobutanoic acid is suspended in a mixture of dioxane and water. Triethylamine is added to create a basic solution, which is then cooled. Boc anhydride is added, and the reaction proceeds at room temperature. Following the reaction, the product is isolated through a series of extraction and acidification steps, yielding (R)-3-((tert-butoxycarbonyl)amino)butyric acid as a solid.[4]









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